

In Vitro Antifungal Susceptibility Testing Protocols for Lagosin: Application Notes

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Compound of Interest

Compound Name: *Lagosin*

Cat. No.: *B1674186*

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Introduction

Lagosin is a polyene macrolide antibiotic with broad-spectrum antifungal activity.[1] Like other polyenes, its mechanism of action involves binding to ergosterol, a primary sterol in the fungal cell membrane, leading to the formation of pores and subsequent cell death.[2][3][4] Accurate determination of its in vitro antifungal activity is crucial for preclinical development and for establishing its potential therapeutic efficacy. This document provides detailed protocols for determining the Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC) of **Lagosin** against pathogenic yeasts and filamentous fungi, based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Data Presentation

Due to the limited availability of published specific MIC and MFC values for **Lagosin**, the following tables present illustrative data for the structurally related polyene macrolide, Amphotericin B, against common fungal pathogens. These tables serve as a template for the presentation of experimental data obtained for **Lagosin**.

Table 1: Illustrative Minimum Inhibitory Concentration (MIC) Data for Amphotericin B

Fungal Species	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)	Reference
Candida albicans	0.5	1.0	0.06 - 1.0	[5] [6]
Candida glabrata	1.0	2.0	0.12 - >16	
Candida parapsilosis	0.5	1.0	0.12 - 2.0	
Cryptococcus neoformans	0.25	0.5	0.06 - 1.0	
Aspergillus fumigatus	1.0	2.0	0.25 - 4.0	[1] [7]
Aspergillus flavus	1.0	2.0	0.5 - 4.0	[1] [7]
Aspergillus niger	1.0	2.0	0.5 - 2.0	[3] [8]
Aspergillus terreus	2.0	4.0	1.0 - 8.0	[7]

MIC₅₀ and MIC₉₀ represent the concentrations that inhibit 50% and 90% of the isolates, respectively.

Table 2: Illustrative Minimum Fungicidal Concentration (MFC) Data for Amphotericin B

Fungal Species	MFC ₅₀ (µg/mL)	MFC ₉₀ (µg/mL)	MFC Range (µg/mL)	Reference
Candida albicans	1.0	2.0	0.25 - 4.0	[5]
Aspergillus fumigatus	2.0	4.0	1.0 - 8.0	[1]

MFC₅₀ and MFC₉₀ represent the concentrations that kill 50% and 90% of the isolates, respectively.

Experimental Protocols

The following are detailed protocols for determining the MIC and MFC of **Lagosin**. These protocols are adapted from the CLSI M27-A3 guidelines for yeasts and general principles for filamentous fungi.

Protocol 1: Minimum Inhibitory Concentration (MIC) Determination by Broth Microdilution

This protocol is designed to determine the lowest concentration of **Lagosin** that inhibits the visible growth of a fungal isolate.

Materials:

- **Lagosin** powder
- Dimethyl sulfoxide (DMSO)
- RPMI-1640 medium with L-glutamine, without bicarbonate, buffered with MOPS
- 96-well microtiter plates
- Sterile, flat-bottom, 96-well plates
- Fungal isolates
- Sabouraud Dextrose Agar (SDA) or Potato Dextrose Agar (PDA)
- Sterile saline (0.85% NaCl) or phosphate-buffered saline (PBS)
- Spectrophotometer
- Hemocytometer or automated cell counter
- Incubator (35°C)
- Multichannel pipette

Procedure:

- Preparation of **Lagosin** Stock Solution:
 - Dissolve **Lagosin** powder in DMSO to a concentration of 1600 µg/mL.
 - Further dilute this stock solution in RPMI-1640 medium to create a working stock solution.
- Inoculum Preparation:
 - For Yeasts (*Candida* spp., *Cryptococcus* spp.):
 - Subculture the yeast isolate onto an SDA plate and incubate at 35°C for 24-48 hours.
 - Harvest several colonies and suspend them in sterile saline.
 - Adjust the turbidity of the suspension to a 0.5 McFarland standard (approximately $1-5 \times 10^6$ CFU/mL) using a spectrophotometer at 530 nm.
 - Dilute this suspension 1:1000 in RPMI-1640 medium to achieve a final inoculum concentration of $1-5 \times 10^3$ CFU/mL.
 - For Filamentous Fungi (*Aspergillus* spp.):
 - Subculture the fungus onto a PDA plate and incubate at 35°C for 5-7 days until sporulation is evident.
 - Harvest conidia by flooding the plate with sterile saline containing 0.05% Tween 80 and gently scraping the surface.
 - Transfer the conidial suspension to a sterile tube and allow heavy particles to settle for 3-5 minutes.
 - Adjust the conidial suspension to a concentration of 0.4×10^4 to 5×10^4 conidia/mL using a hemocytometer.
- Microtiter Plate Preparation:

- Prepare serial twofold dilutions of **Lagosin** in the 96-well plate using RPMI-1640 medium. The final concentration range should typically span from 0.03 to 16 µg/mL.
- Add 100 µL of the appropriate fungal inoculum to each well containing the diluted **Lagosin**.
- Include a growth control well (inoculum without drug) and a sterility control well (medium without inoculum).
- Incubation:
 - Incubate the plates at 35°C.
 - For yeasts, incubate for 24-48 hours.
 - For filamentous fungi, incubate for 48-72 hours.
- Endpoint Determination:
 - The MIC is the lowest concentration of **Lagosin** that causes a significant inhibition of growth (typically ≥50% for yeasts and 100% for filamentous fungi) compared to the growth control.
 - Reading can be done visually or with a microplate reader at 490 nm.

Protocol 2: Minimum Fungicidal Concentration (MFC) Determination

This protocol is performed after the MIC has been determined and identifies the lowest concentration of **Lagosin** that kills the fungal isolate.

Materials:

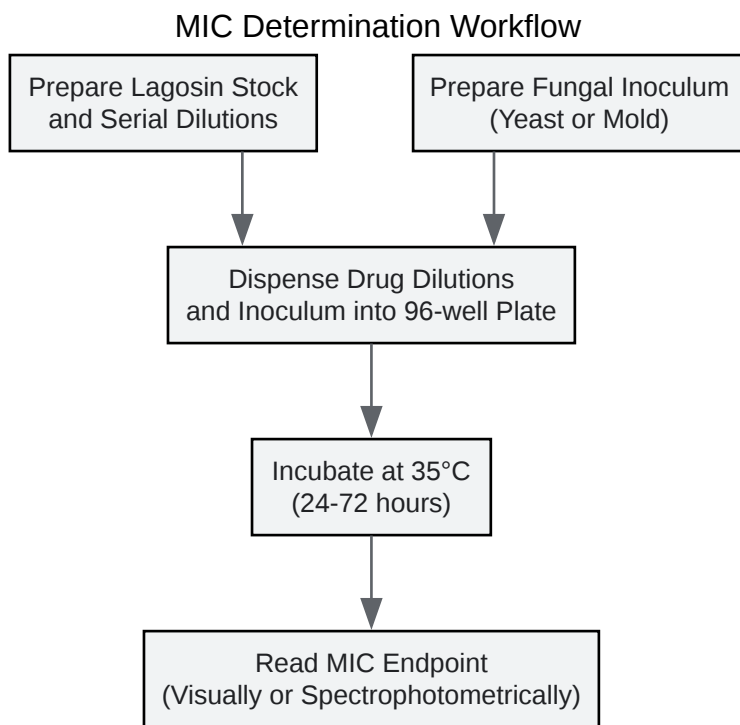
- 96-well plates from the completed MIC assay
- SDA or PDA plates
- Sterile micropipette and tips

- Incubator (35°C)

Procedure:

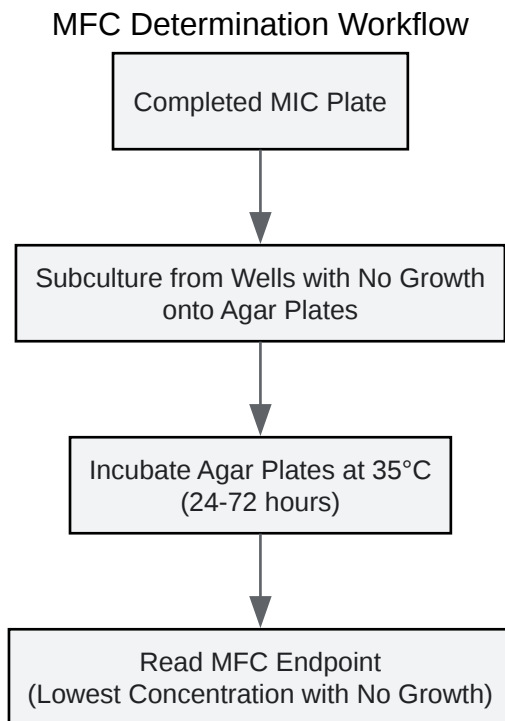
- Subculturing:
 - From each well of the MIC plate that shows no visible growth, and from the growth control well, take a 10-20 µL aliquot.
 - Spot-inoculate the aliquot onto a quadrant of an SDA or PDA plate.
- Incubation:
 - Incubate the plates at 35°C for 24-72 hours, or until growth is clearly visible in the spot from the growth control well.
- Endpoint Determination:
 - The MFC is the lowest concentration of **Lagosin** that results in no fungal growth or a significant reduction (e.g., ≥99.9%) in CFU compared to the initial inoculum count on the subculture plate.^{[9][10]}

Visualizations



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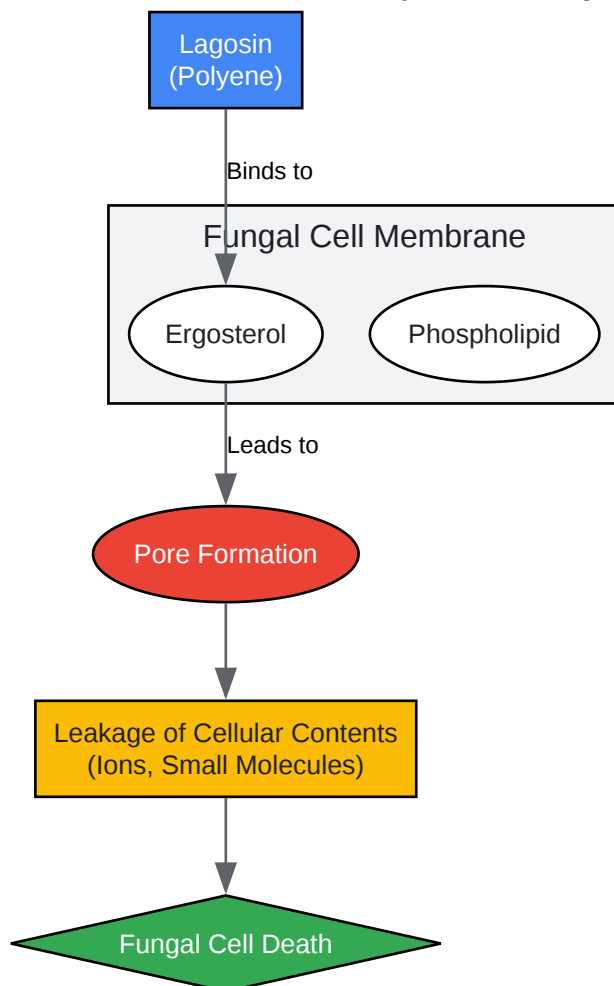
Caption: Workflow for Minimum Inhibitory Concentration (MIC) determination.



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Caption: Workflow for Minimum Fungicidal Concentration (MFC) determination.

Mechanism of Action of Polyene Antifungals



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Caption: Simplified signaling pathway of polyene antifungal action.

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References

- 1. mdpi.com [mdpi.com]
- 2. Antifungal Susceptibilities of *Cryptococcus neoformans* - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mjpgath.org.my [mjpgath.org.my]
- 4. In vitro efficacy of lufenuron against filamentous fungi and blood concentrations after PO administration in horses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Susceptibility testing of *Candida albicans* isolated from oropharyngeal mucosa of HIV+ patients to fluconazole, amphotericin B and Caspofungin. killing kinetics of caspofungin and amphotericin B against fluconazole resistant and susceptible isolates - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Antifungal Susceptibilities of *Candida* Isolates Causing Bloodstream Infections at a Medical Center in Taiwan, 2009-2010 - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Susceptibility testing of *Cryptococcus neoformans*: a microdilution technique - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. ANTIFUNGAL SUSCEPTIBILITY TESTING AND GENOTYPING CHARACTERIZATION OF *Cryptococcus neoformans* AND *gattii* ISOLATES FROM HIV-INFECTED PATIENTS OF RIBEIRÃO PRETO, SÃO PAULO, BRAZIL - PMC [pmc.ncbi.nlm.nih.gov]
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